

# Technical Support Center: 1,1,1-Tribromopropane Handling and Storage

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## Compound of Interest

Compound Name: 1,1,1-Tribromopropane

Cat. No.: B14695829

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A Guide for Researchers and Drug Development Professionals

Disclaimer: Information regarding the specific reactivity, handling, and toxicology of **1,1,1-tribromopropane** is not extensively documented in publicly available literature. This guide has been developed by synthesizing data from its isomers (e.g., 1,2,3-tribromopropane) and established chemical principles for polyhalogenated alkanes. All procedures should be conducted with extreme caution, on the smallest possible scale, and within a properly functioning chemical fume hood by trained personnel. A thorough risk assessment should be performed before any new procedure is undertaken.

## Section 1: Frequently Asked Questions (FAQs) - Core Properties and Hazards

This section addresses fundamental questions regarding **1,1,1-tribromopropane**, focusing on its chemical identity and inferred hazards based on its structure.

Q1: What is **1,1,1-tribromopropane**?

**1,1,1-Tribromopropane** is a halogenated organic compound. It consists of a three-carbon propane chain where three bromine atoms are attached to the first carbon atom (C1).<sup>[1][2]</sup>

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>5</sub> Br <sub>3</sub>	[1][2]
Molecular Weight	280.78 g/mol	[1][2]
CAS Number	62127-61-1	[2]
Appearance	Likely a colorless to pale yellow liquid	[3]
Solubility	Expected to be insoluble in water; soluble in organic solvents like alcohols and ethers.[3]	

Q2: What are the primary, anticipated hazards of **1,1,1-tribromopropane**?

Based on analogous compounds like 1,2,3-tribromopropane, **1,1,1-tribromopropane** should be handled as a hazardous substance.[4][5] Anticipated hazards include:

- Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[4][5]
- Irritation: Causes skin and serious eye irritation.[4][5] May cause respiratory irritation.[5]
- Organ Damage: May cause damage to organs through prolonged or repeated exposure.
- Reactivity: Can decompose when heated to emit toxic fumes of bromide. It is also sensitive to light and may polymerize.[6]

Q3: Why is it difficult to find specific safety and handling data for this isomer?

The 1,1,1-tribromo isomer is less common in synthesis and research compared to other isomers like 1,2,3-tribromopropane.[3][7] Consequently, it has not been the subject of extensive toxicological or reactivity studies. Therefore, safety protocols must be conservatively extrapolated from data on similar polybrominated alkanes.

## Section 2: Troubleshooting Guide - Storage & Stability Issues

Proper storage is critical to maintaining the integrity of **1,1,1-tribromopropane** and ensuring experimental reproducibility.

Q1: My bottle of **1,1,1-tribromopropane** has turned yellow/brown. What has happened, and can I still use it?

Causality: A yellow or brown discoloration is a strong indicator of chemical decomposition. This is common in brominated alkanes and is typically caused by the liberation of elemental bromine ( $\text{Br}_2$ ) or hydrogen bromide ( $\text{HBr}$ ) gas.<sup>[6]</sup> This process can be initiated or accelerated by:

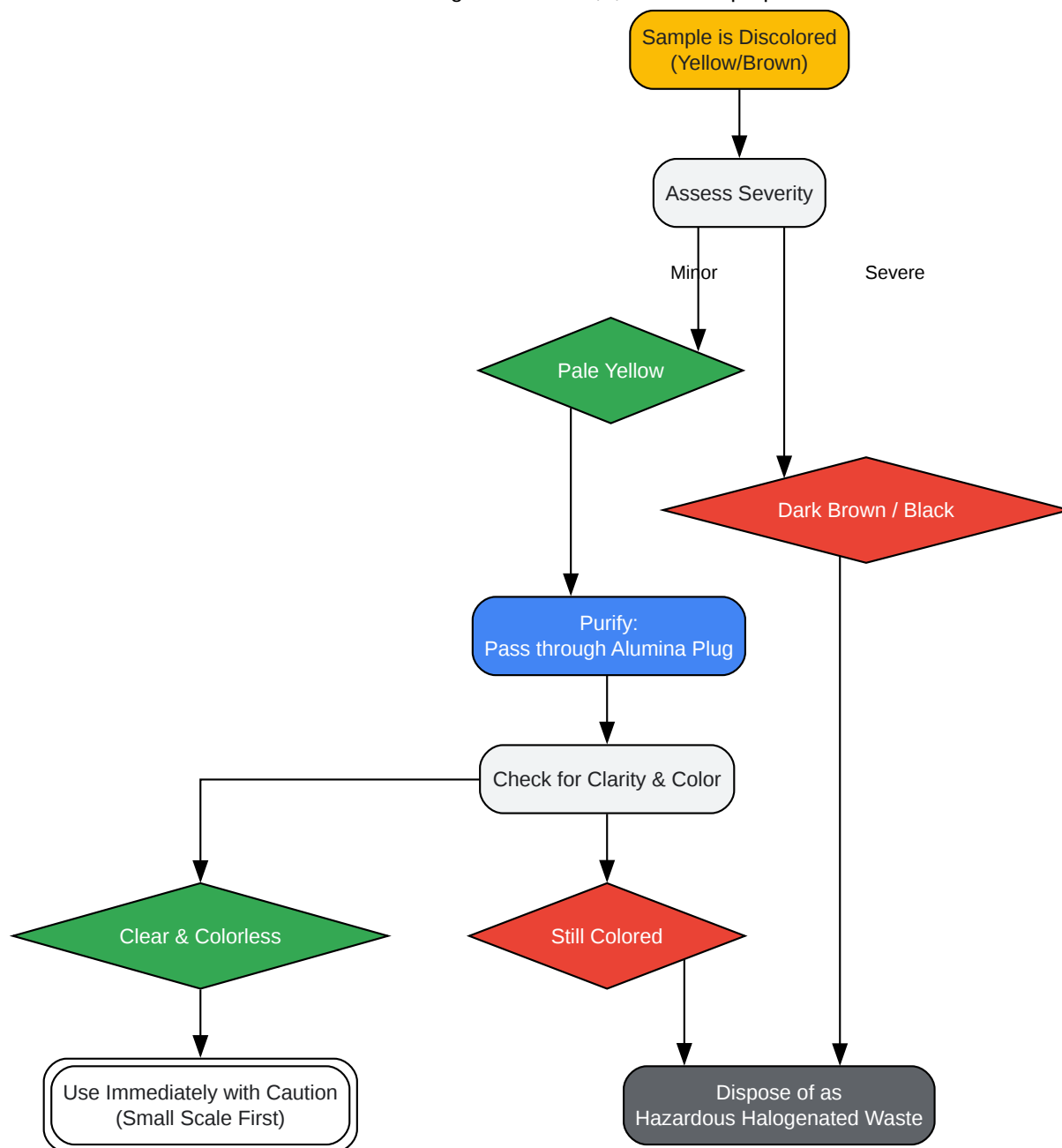
- Photodecomposition: Exposure to UV or ambient light.
- Thermal Stress: Storage at elevated temperatures.
- Contaminants: Presence of metallic impurities or acidic residues that can catalyze degradation.

Troubleshooting Protocol:

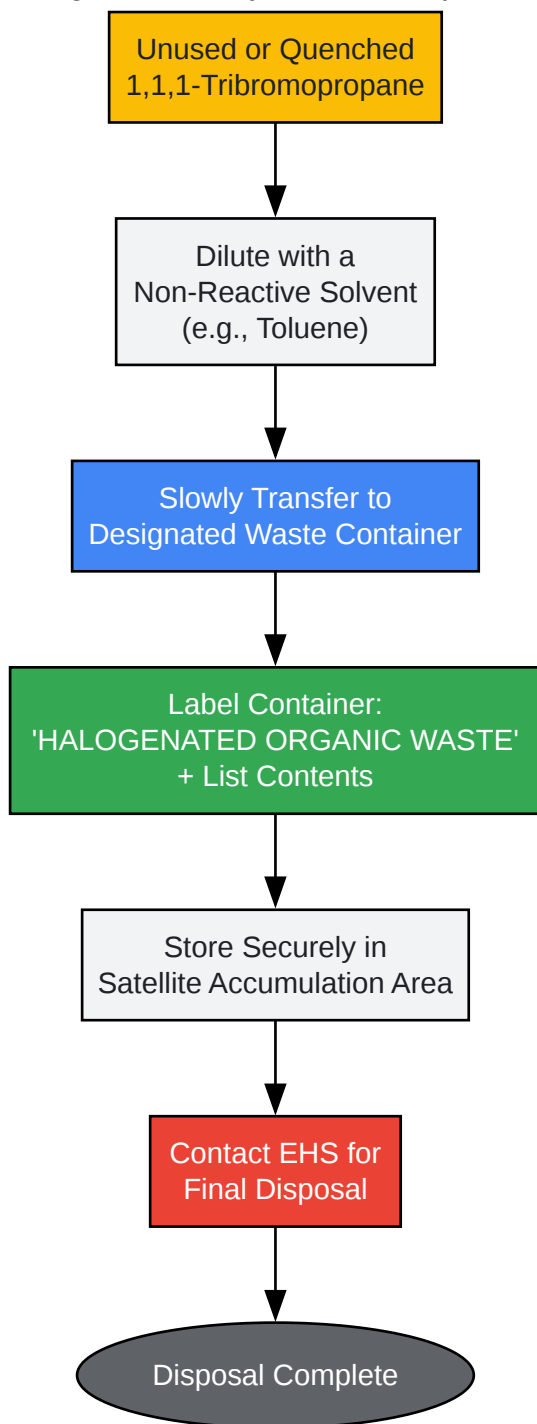
- DO NOT USE DIRECTLY. The acidic byproducts ( $\text{HBr}$ ) and reactive bromine can interfere with most chemical reactions, especially those involving base-sensitive functional groups or metal catalysts.
- Assess the Severity: A pale yellow tint may be salvageable, while a dark brown or black color indicates extensive decomposition, and the reagent should be disposed of.
- Purification of Lightly Discolored Reagent: If deemed necessary, you can attempt to purify the material by passing it through a short plug of basic or neutral activated alumina to remove acidic impurities.
- Re-storage: After purification, immediately transfer the clear liquid to a clean, dry, amber glass bottle and purge the headspace with an inert gas (Argon or Nitrogen) before sealing. Store according to the recommended conditions below.

## Discoloration Troubleshooting Workflow

## Workflow: Handling Discolored 1,1,1-Tribromopropane



## Logical Pathway for Safe Disposal



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Caption: A sequential guide for the safe and compliant disposal of **1,1,1-tribromopropane**.

## References

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- SAFETY DATA SHEET - Fisher Scientific.
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## Sources

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